

Technical Guide: Chemical Properties of Piperidine-Oxane Ether Linkers

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Compound of Interest

Compound Name: 4-(oxan-4-ylmethoxy)piperidine

CAS No.: 933701-53-2

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Executive Summary

The Piperidine-Oxane Ether motif—specifically defined as the ether linkage between a piperidine ring and a tetrahydropyran (oxane) ring—represents a strategic scaffold in fragment-based drug design (FBDD). By replacing carbocyclic linkers (e.g., cyclohexyl-ethers) with the oxane moiety, medicinal chemists can lower lipophilicity (

) while maintaining steric bulk and defining specific vectors for target engagement.

This guide analyzes the 4-(piperidin-4-yloxy)tetrahydro-2H-pyran core, distinguishing between the metabolically stable 4-linked ethers and the acid-labile 2-linked acetals. It details synthetic routes, conformational dynamics, and metabolic liabilities essential for high-affinity ligand design.^[1]

Part 1: Structural & Conformational Analysis

The Core Architecture

The linker consists of two saturated six-membered rings connected by an oxygen atom. The connectivity is critical for chemical stability:

- **Stable Scaffold (Target):**4-(piperidin-4-yloxy)oxane. The ether oxygen is attached to the C4 position of the oxane ring. This is a true ether, chemically stable to physiological pH ranges (1.0–8.0).
- **Unstable Scaffold (Avoid):**2-(piperidin-4-yloxy)oxane. The oxygen is attached to the anomeric C2 position. This forms a cyclic acetal (glycoside-like), which is susceptible to acid-catalyzed hydrolysis in the stomach (), releasing the piperidine and 5-hydroxypentanal.

Conformational Dynamics

Both rings predominantly adopt a chair conformation (

). The ether linkage introduces specific torsional constraints.

- **Piperidine Ring:** The nitrogen atom allows for rapid pyramidal inversion, but in drug-like molecules, it is often substituted (N-R), locking the substituent in an equatorial position to minimize 1,3-diaxial strain (-value ~2.5 kcal/mol for N-Me).
- **Oxane (THP) Ring:**
 - **Anomeric Effect (C2-Substitution):** If the ether were at C2, the axial conformer would be stabilized by the anomeric effect ().
 - **Equatorial Preference (C4-Substitution):** In the stable C4-linker, the piperidine-ether substituent prefers the equatorial orientation. Unlike cyclohexane, the C-O bonds in the oxane ring shorten the C2-C3 and C5-C6 bonds, slightly flattening the chair, but the equatorial preference remains dominant to avoid steric clash with axial protons at C2/C6.

Electronic Properties & Basicity

- **Modulation:** The secondary amine of piperidine typically has a of ~11.0. The inductive effect of the ether oxygen (3 bonds away) lowers this slightly (

~9.5–10.0), improving bioavailability by increasing the fraction of neutral species at physiological pH compared to alkyl-piperidines.

- Lipophilicity: Replacing a cyclohexyl ring with an oxane ring typically lowers by ~1.0–1.5 units due to the polarity of the ether oxygen and its capacity as a hydrogen bond acceptor (HBA).

Part 2: Synthetic Methodologies

The synthesis of the core 4-(piperidin-4-yloxy)tetrahydro-2H-pyran requires avoiding the formation of the kinetic acetal product.

Strategy A: Nucleophilic Aromatic Substitution () Precursor

Note: This route is used when the piperidine is attached to an aromatic core, and the oxane is built or attached separately. However, for the direct Piperidine-O-Oxane bond formation, standard alkylation is preferred.

Strategy B: Williamson Ether Synthesis (Recommended)

This is the most robust route for generating the stable 4-ether linkage.

- Deprotonation: N-Boc-4-hydroxypiperidine is treated with Sodium Hydride (NaH) in DMF or THF.
- Alkylation: Reaction with 4-iodotetrahydropyran (or 4-tosyloxytetrahydropyran).
 - Constraint: 4-halotetrahydropyrans are less reactive than acyclic halides due to ring strain in the transition state. Heating () is often required.
- Deprotection: Acidic cleavage of the Boc group (TFA/DCM) yields the free amine.

Strategy C: Reductive Etherification

A milder alternative using organosilanes, avoiding strong bases.

- Reagents: N-Boc-piperidin-4-one + 4-hydroxytetrahydropyran (or vice versa) +
+ TMSOTf (Catalyst).
- Mechanism: Formation of an oxocarbenium intermediate followed by hydride delivery. This is less common for ether-ether coupling but effective for ether-alkyl coupling.

Part 3: Metabolic Stability & Toxicology

Metabolic Soft Spots

The Piperidine-Oxane ether is relatively robust, but specific metabolic pathways must be monitored during lead optimization:

- O-Dealkylation (CYP450 mediated): The ether carbon adjacent to the oxygen is susceptible to hydroxylation (typically by CYP2D6 or CYP3A4), leading to hemiacetal formation and subsequent cleavage.
 - Mitigation: Introduction of steric bulk (e.g., methyl groups) or fluorine atoms adjacent to the ether oxygen (-fluorination) can block this site.
- N-Oxidation: The piperidine nitrogen is a primary site for FMO-mediated N-oxidation.
- Ring Oxidation: The C3/C5 positions of the piperidine ring are prone to oxidative metabolism.

hERG Liability

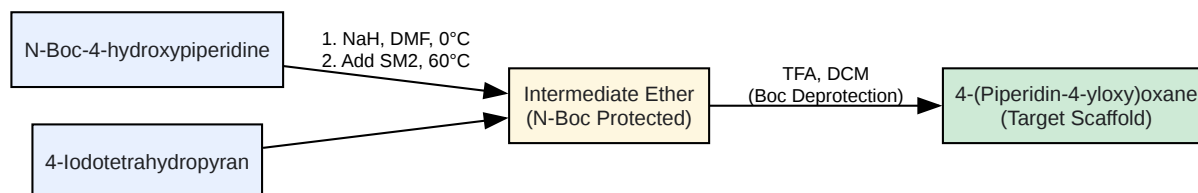
Piperidine linkers are notorious for hERG channel inhibition (cardiotoxicity risk) due to the basic nitrogen interacting with the channel's pore (Tyr652/Phe656).

- Oxane Advantage: The oxane ring reduces the overall lipophilicity (LogP) of the molecule. Since hERG binding correlates with high LogP and basicity, the Piperidine-Oxane motif often shows reduced hERG liability compared to Piperidine-Cyclohexane analogues.

Part 4: Visualization & Protocols

Synthetic Pathway Diagram

The following diagram illustrates the Williamson Ether Synthesis route to the core scaffold.

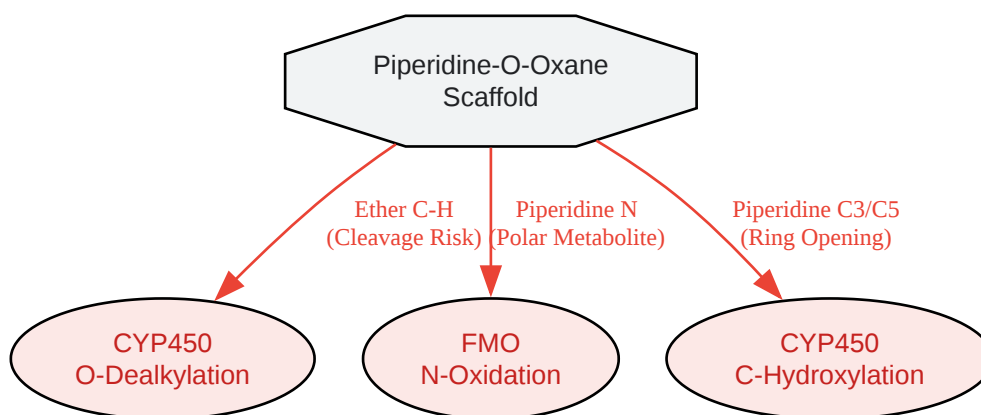


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Caption: Figure 1: Convergent synthesis of the stable 4-(piperidin-4-yloxy)oxane scaffold via Williamson etherification.

Metabolic Liability Map

This diagram highlights the sites susceptible to enzymatic degradation.



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Caption: Figure 2: Primary metabolic soft spots. O-dealkylation leads to fragmentation; N-oxidation increases polarity.

Part 5: Experimental Protocol (Synthesis of Core)

Objective: Synthesis of tert-butyl 4-((tetrahydro-2H-pyran-4-yl)oxy)piperidine-1-carboxylate.

- Preparation: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.

- Deprotonation: Add N-Boc-4-hydroxypiperidine (1.0 equiv, 10 mmol) and anhydrous DMF (50 mL). Cool to 0°C in an ice bath.
- Base Addition: Carefully add Sodium Hydride (60% dispersion in mineral oil, 1.2 equiv, 12 mmol) portion-wise. Evolution of gas will occur. Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 30 minutes.
- Alkylation: Add 4-iodotetrahydropyran (1.2 equiv, 12 mmol) (Note: 4-bromotetrahydropyran can be used but requires longer reaction times or addition of catalytic KI).
- Reaction: Heat the mixture to 60°C for 12–18 hours. Monitor by TLC (stain with Ninhydrin or PMA) or LC-MS.
- Workup: Quench carefully with saturated solution (20 mL). Extract with Ethyl Acetate (mL). Wash combined organics with water () and brine (). Dry over , filter, and concentrate in vacuo.
- Purification: Purify the residue via flash column chromatography (Silica gel, 0-40% EtOAc in Hexanes) to yield the ether product as a colorless oil.

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